

4-Methoxy-1-naphthaldehyde molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxy-1-naphthaldehyde

Cat. No.: B103360

[Get Quote](#)

Technical Guide: 4-Methoxy-1-naphthaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxy-1-naphthaldehyde is an aromatic aldehyde derivative of naphthalene. It is recognized primarily as a chemical intermediate in organic synthesis and as a specialized laboratory tool for enzymatic assays. This document provides a comprehensive overview of its chemical properties, synthesis, and established applications, collating available data for researchers in chemistry and the life sciences.

Core Molecular Data and Physicochemical Properties

4-Methoxy-1-naphthaldehyde has the chemical formula $C_{12}H_{10}O_2$ and a molecular weight of 186.21 g/mol. It is a solid at room temperature with a melting point of 35-36 °C and a boiling point of 212 °C at 40 mmHg.

The table below summarizes key quantitative data for **4-Methoxy-1-naphthaldehyde**.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ O ₂
Molecular Weight	186.21 g/mol
CAS Number	15971-29-6
Melting Point	35-36 °C
Boiling Point	212 °C / 40 mmHg
Appearance	Solid
IUPAC Name	4-methoxynaphthalene-1-carbaldehyde

Synthesis and Experimental Protocols

The most commonly cited method for the synthesis of **4-Methoxy-1-naphthaldehyde** is the methylation of its precursor, 4-hydroxy-1-naphthaldehyde.

Experimental Protocol: Methylation of 4-hydroxy-1-naphthaldehyde

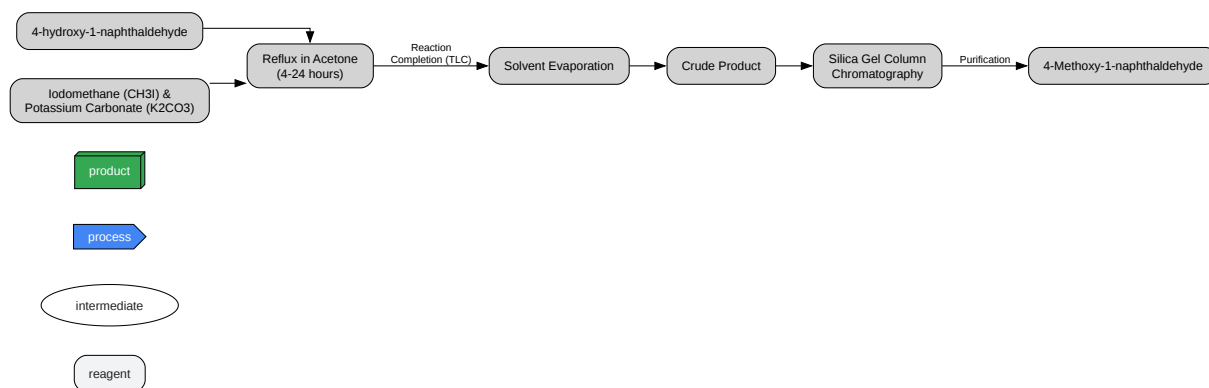
This procedure involves a Williamson ether synthesis mechanism.

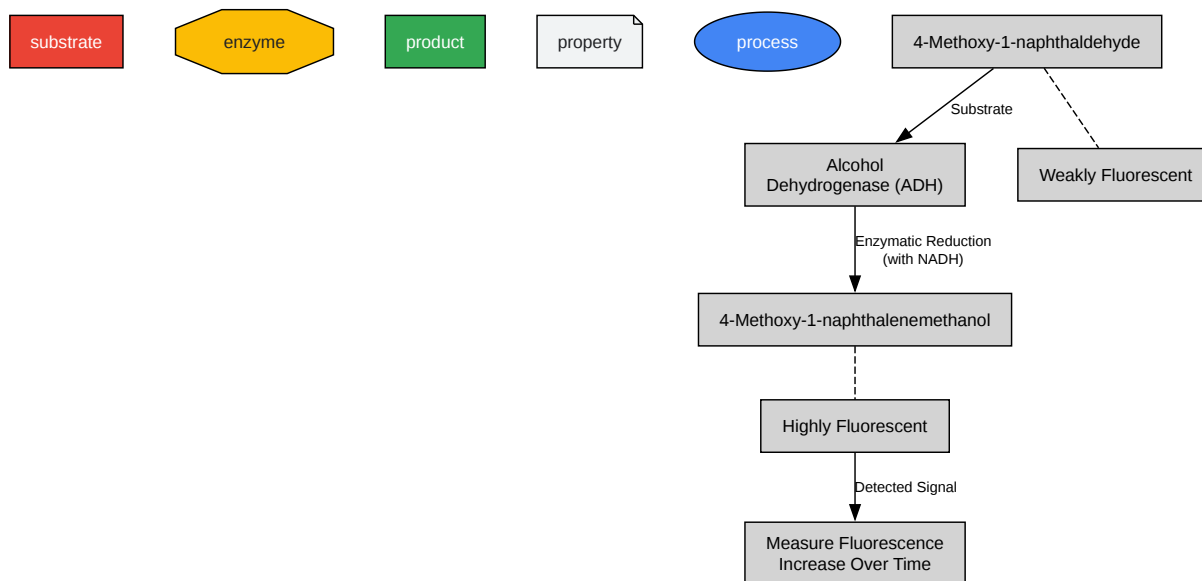
Materials:

- 4-hydroxy-1-naphthaldehyde
- Iodomethane (CH₃I)
- Potassium carbonate (K₂CO₃) or Sodium Hydroxide (NaOH)
- Acetone or Tetrahydrofuran (THF)
- Cyclohexane
- Ethyl acetate

Procedure:

- A mixture of 4-hydroxy-1-naphthaldehyde (1 equivalent), potassium carbonate (1.5 equivalents), and iodomethane (1.5 equivalents) is prepared in acetone (approximately 12 mL per mmol of the starting aldehyde).
- The reaction mixture is stirred under reflux conditions for a period of 4 to 24 hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC) until the starting material is fully consumed.
- Upon completion, the solvent is removed by evaporation under reduced pressure.
- The resulting residue is purified by silica gel column chromatography. A typical eluent system for purification is a mixture of cyclohexane and ethyl acetate, with ratios ranging from 90:10 to 70:30.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [4-Methoxy-1-naphthaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b103360#4-methoxy-1-naphthaldehyde-molecular-weight-and-formula\]](https://www.benchchem.com/product/b103360#4-methoxy-1-naphthaldehyde-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com